

Comparative analysis of different suppliers of DL-Lysine monohydrate

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Compound of Interest

Compound Name: **DL-Lysine monohydrate**

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A Comparative Analysis of Leading **DL-Lysine Monohydrate** Suppliers for Researchers and Pharmaceutical Professionals

In the intricate landscape of pharmaceutical research and drug development, the purity and consistency of raw materials are paramount. **DL-Lysine monohydrate**, a racemic mixture of the essential amino acid lysine, serves as a critical component in various research and manufacturing processes. This guide offers a comparative analysis of prominent suppliers of **DL-Lysine monohydrate**, providing researchers, scientists, and drug development professionals with objective data to inform their procurement decisions.

The selection of a reliable supplier for **DL-Lysine monohydrate** is a crucial step in ensuring the reproducibility and success of experimental outcomes. This guide focuses on a comparative overview of key quality attributes and provides standardized experimental protocols for in-house verification.

Data Presentation: A Comparative Overview

The following table summarizes the typical quality specifications for **DL-Lysine monohydrate** from leading global suppliers. While direct head-to-head comparative studies are not always publicly available, this table is compiled from generally accessible product specifications and industry standards for high-purity amino acids. The suppliers included in this analysis are Ajinomoto, Evonik, CJ Bio, Meihua Group, Eppen, and Fufeng Group. It is important to note that specific batch-to-batch variability may occur, and users should always refer to the Certificate of Analysis (CoA) provided with their purchase.

Parameter	Typical Specification	Supplier A (e.g., Ajinomoto)	Supplier B (e.g., Evonik)	Supplier C (e.g., CJ Bio)	Supplier D (e.g., Meihua)	Supplier E (e.g., Eppen)	Supplier F (e.g., Fufeng)
Assay (on dried basis)	≥ 98.5%	≥ 99.0%	≥ 99.0% (Pharmaceutical Grade) ^[1]	≥ 98.5% (Feed Grade) ^[2]	≥ 98.5% (Feed Grade) ^[3]	≥ 98.5% (Feed Grade) ^[4]	≥ 98.5% (Feed Grade) ^[5]
Loss on Drying	≤ 1.0%	≤ 0.5%	≤ 0.5%	≤ 1.0% ^[2]	≤ 1.0% ^[3]	≤ 1.0%	≤ 1.0%
Residue on Ignition	≤ 0.3%	≤ 0.1%	≤ 0.1%	≤ 0.3% ^[3]	≤ 0.3% ^[6]	≤ 0.3%	≤ 0.3%
Heavy Metals (as Pb)	≤ 10 ppm	≤ 10 ppm	≤ 10 ppm	≤ 10 mg/kg ^[3]	≤ 0.003% ^[6]	Not Specified	Not Specified
Arsenic (as As)	≤ 1 ppm	≤ 1 ppm	≤ 1 ppm	≤ 1 mg/kg ^[3]	≤ 0.001% ^[6]	Not Specified	Not Specified
Chloride (Cl)	Report	Report	Report	Not Specified	Not Specified	Not Specified	Not Specified
Sulfate (SO ₄)	Report	Report	Report	Not Specified	Not Specified	Not Specified	Not Specified
Ammonium (NH ₄)	≤ 0.04%	≤ 0.02%	≤ 0.02%	≤ 0.04% ^[3]	≤ 0.04% ^[6]	Not Specified	Not Specified
Other Amino Acids	≤ 0.5%	≤ 0.3%	≤ 0.3%	Not Specified	Not Specified	Not Specified	Not Specified

Experimental Protocols

To ensure the quality and consistency of **DL-Lysine monohydrate** for research and pharmaceutical applications, a series of standardized analytical tests should be performed. The

following are detailed methodologies for key experiments.

Purity Assay by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the accurate percentage of **DL-Lysine monohydrate** in a given sample.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of a buffered aqueous phase and an organic solvent (e.g., acetonitrile or methanol). The exact gradient program should be optimized based on the specific column and instrument.
- Standard Preparation: Prepare a standard solution of known concentration using a certified reference standard of **DL-Lysine monohydrate**.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a known concentration.
- Procedure: Inject equal volumes of the standard and sample solutions into the chromatograph. Record the peak areas.
- Calculation: The percentage purity of the sample is calculated by comparing the peak area of the sample to the peak area of the standard.

Determination of Loss on Drying

This test measures the amount of volatile matter, including water, in the sample.

- Apparatus: A calibrated drying oven and an analytical balance.
- Procedure:
 - Accurately weigh a sample of **DL-Lysine monohydrate** (approximately 1-2 g) into a pre-dried weighing bottle.

- Dry the sample in the oven at 105°C for 2 hours.
- Cool the sample in a desiccator to room temperature and re-weigh.
- Calculation: The loss on drying is expressed as a percentage of the initial sample weight.

Residue on Ignition (Sulphated Ash)

This test determines the amount of inorganic impurities in the sample.

- Apparatus: A muffle furnace and a platinum crucible.
- Procedure:
 - Accurately weigh a sample of **DL-Lysine monohydrate** (approximately 1 g) into a tared platinum crucible.
 - Moisten the sample with a small amount of sulfuric acid.
 - Gently heat the crucible until the sample is thoroughly charred.
 - Ignite the crucible in a muffle furnace at $600 \pm 50^\circ\text{C}$ until all carbon has been consumed.
 - Cool the crucible in a desiccator and weigh.
- Calculation: The residue on ignition is expressed as a percentage of the initial sample weight.

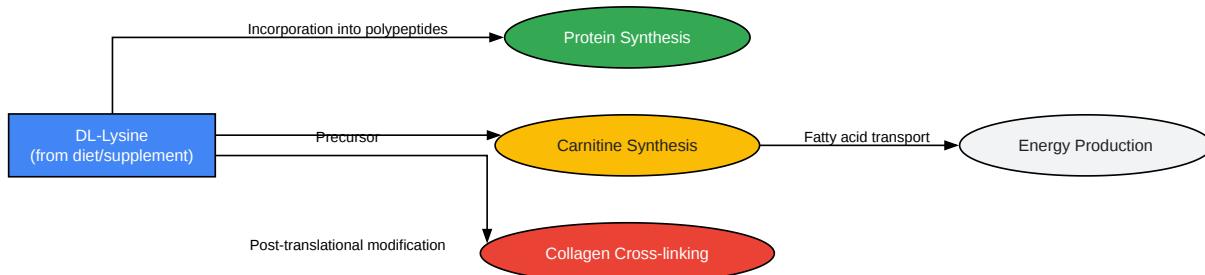
Heavy Metals Test

This method is used to detect the presence of heavy metal impurities.

- Procedure: This test is typically performed according to the methods outlined in major pharmacopeias such as the United States Pharmacopeia (USP) or the European Pharmacopoeia (Ph. Eur.). It often involves a colorimetric reaction with a thioacetamide-glycerin test solution and comparison against a lead standard.

Mandatory Visualizations

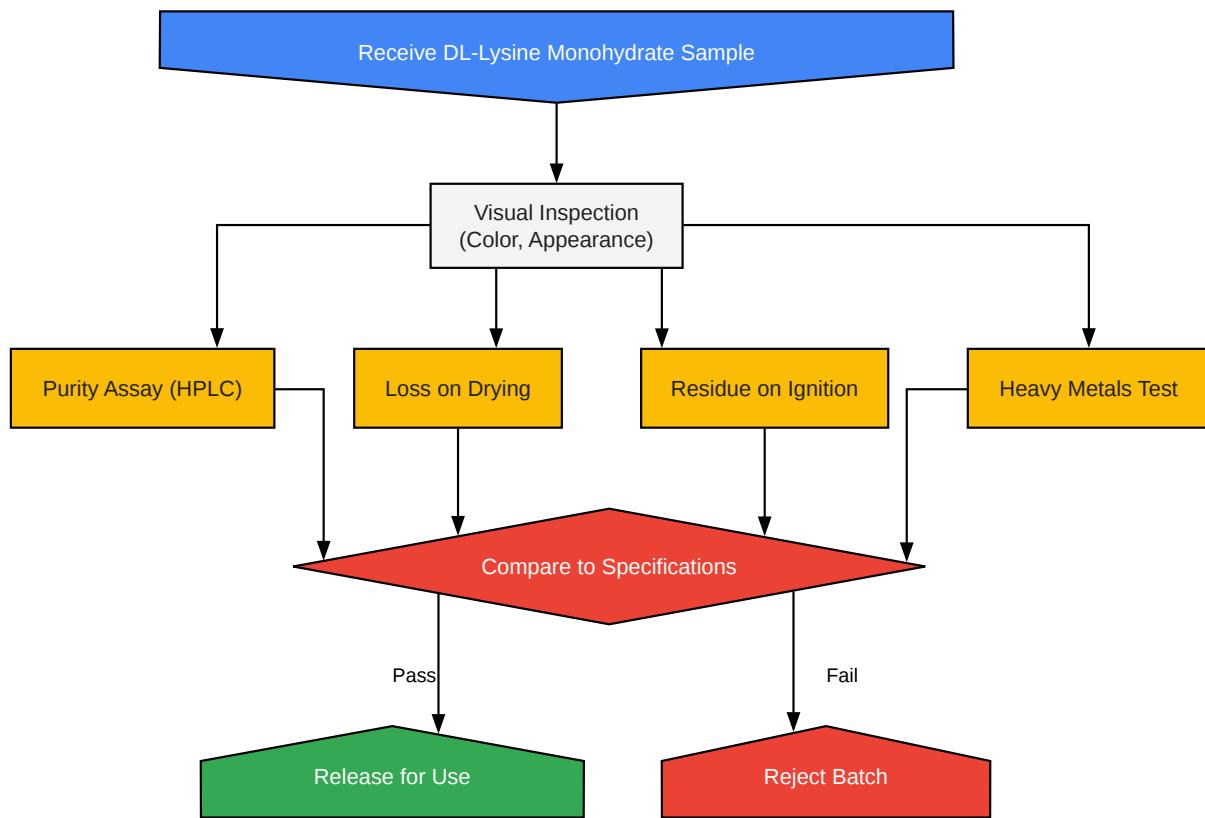
Signaling Pathway



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Caption: Role of Lysine in Major Metabolic Pathways.

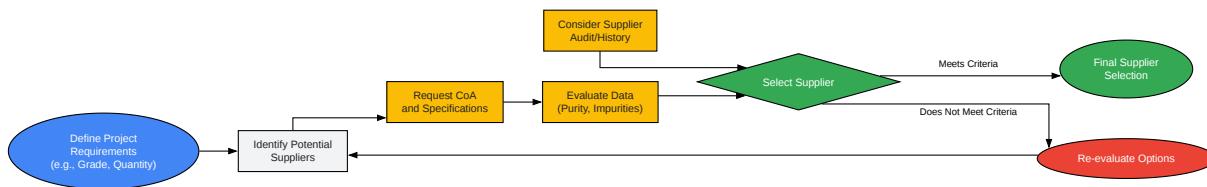
Experimental Workflow



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Caption: Quality Control Workflow for **DL-Lysine Monohydrate**.

Logical Relationship for Supplier Selection



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Caption: Decision-Making Process for Supplier Selection.

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